

Physical properties of 3-ethoxypropanal (boiling point, solubility)

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Compound of Interest

Compound Name: 3-ETHOXYPROPANAL

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An In-depth Technical Guide to the Physical Properties of 3-Ethoxypropanal

This technical guide provides a comprehensive overview of the key physical properties of **3-ethoxypropanal**, specifically its boiling point and solubility. The information is tailored for researchers, scientists, and professionals in drug development who may utilize this compound in their work. This document includes tabulated quantitative data, detailed experimental protocols for property determination, and a visualization of the structure-property relationships.

Core Physical Properties of 3-Ethoxypropanal

3-Ethoxypropanal, with the CAS Number 2806-85-1, is an organic compound featuring both an ether and an aldehyde functional group.^{[1][2]} Its molecular structure influences its physical characteristics, which are crucial for its handling, application, and behavior in various chemical systems.

Quantitative Data Summary

The essential physical properties of **3-ethoxypropanal** are summarized in the table below. These values are critical for predicting its behavior in different experimental and industrial settings.

Property	Value	Conditions	Source(s)
Boiling Point	136.00 °C (estimated)	@ 760.00 mm Hg	[1]
Water Solubility	1.043 x 10 ⁵ mg/L (estimated)	@ 25 °C	[1]
Molecular Formula	C ₅ H ₁₀ O ₂	-	[1][2]
Molecular Weight	102.13 g/mol	-	[2]

Experimental Protocols for Property Determination

Accurate determination of physical properties is fundamental. The following sections describe generalized, standard laboratory protocols for measuring the boiling point and solubility of an aldehyde like **3-ethoxypropanal**.

Determination of Boiling Point

The boiling point of a liquid is the temperature at which its vapor pressure equals the external pressure. For a compound like **3-ethoxypropanal**, a microscale distillation or the Thiele tube method is suitable.

Method 1: Distillation This method is used to purify the liquid and determine its boiling point simultaneously.

- **Apparatus Setup:** Assemble a distillation apparatus consisting of a round-bottom flask, a condenser, a thermometer, and a collection vessel.
- **Sample Preparation:** Place a small volume of **3-ethoxypropanal** into the round-bottom flask along with boiling chips to ensure smooth boiling.
- **Heating:** Gently heat the flask using a heating mantle or water bath.
- **Temperature Reading:** Position the thermometer bulb just below the side arm of the distillation head to accurately measure the temperature of the vapor that is in equilibrium with the boiling liquid.

- Observation: As the liquid boils, the vapor will rise, pass into the condenser, liquefy, and collect in the receiving flask.[3]
- Data Recording: Record the temperature when it becomes constant. This stable temperature is the boiling point of the liquid at the prevailing atmospheric pressure.[3] It is important to also record the barometric pressure, as boiling point varies with pressure.[4]

Method 2: Thiele Tube Method This is a microscale method ideal for small sample quantities.

- Sample Preparation: Place a small amount (0.5-1 mL) of **3-ethoxypropanal** into a small test tube (Durham tube).
- Capillary Tube: Invert a sealed-end capillary tube and place it into the sample.
- Apparatus Setup: Attach the test tube to a thermometer using a rubber band, ensuring the sample is level with the thermometer bulb.
- Heating: Immerse the assembly in a Thiele tube containing mineral oil, ensuring the sample is below the oil level.
- Observation: Heat the side arm of the Thiele tube gently.[4] As the temperature rises, a stream of bubbles will emerge from the capillary tube.
- Data Recording: Stop heating and allow the apparatus to cool. The boiling point is the temperature at which the liquid is drawn back into the capillary tube.[4]

Determination of Solubility

The solubility of aldehydes and ketones in water is dependent on their ability to form hydrogen bonds with water molecules via the carbonyl group's oxygen atom.[5][6] As the carbon chain length increases, solubility tends to decrease.[5][7]

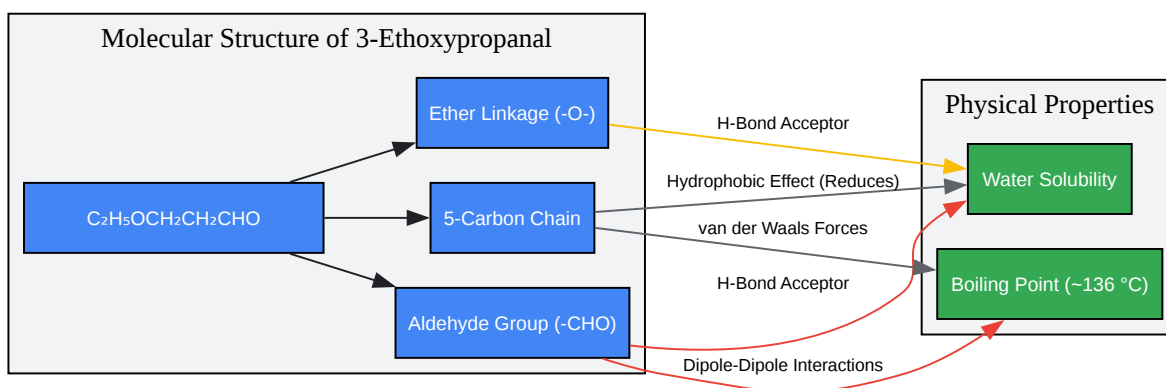
Protocol: Qualitative Solubility Test in Water

- Sample Preparation: In a small test tube, add approximately 0.1 mL (2-3 drops) of **3-ethoxypropanal**.
- Solvent Addition: Add approximately 3 mL of deionized water to the test tube in portions.

- **Mixing:** After each addition, gently shake the test tube to facilitate mixing.
- **Observation:** Observe whether the **3-ethoxypropanal** dissolves completely to form a homogenous solution or if it forms a separate layer, indicating insolubility.
- **Classification:** A compound is generally considered "soluble" if it dissolves to the extent of about 3 grams per 100 mL of solvent. For qualitative purposes, the formation of a single clear phase indicates solubility.[8] Given its structure with five carbons, **3-ethoxypropanal** is expected to have significant, though not infinite, water solubility.[5]

Visualization of Structure-Property Relationships

The physical properties of **3-ethoxypropanal** are a direct consequence of its molecular structure. The following diagram illustrates the key structural features and their influence on its boiling point and solubility.



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Caption: Relationship between **3-ethoxypropanal**'s structure and its physical properties.

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